

An In-depth Technical Guide to Diethyl Trisulfide

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Compound of Interest

Compound Name: Diethyl trisulfide

Cat. No.: B1294429

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This technical guide provides a comprehensive overview of the core physicochemical properties of **diethyl trisulfide**, detailed experimental protocols for its synthesis and analysis, and an examination of its potential role in biological signaling pathways.

Core Properties of Diethyl Trisulfide

Diethyl trisulfide, an organosulfur compound, is recognized for its distinct sulfurous odor. The following table summarizes its key quantitative data.

Property	Value	Reference
Molecular Formula	C4H10S3	[1] [2]
Molecular Weight	154.3 g/mol	[1]
CAS Number	3600-24-6	[2]
Appearance	Colorless to pale yellow liquid	
Density	1.1082 g/cm ³ at 20 °C	
Boiling Point	82 °C at 10 Torr	
Melting Point	-72.83 °C	
IUPAC Name	(ethyltrisulfanyl)ethane	[1]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **diethyl trisulfide** are crucial for research and development. Below are protocols adapted from established methods for trisulfide synthesis and analysis of volatile sulfur compounds.

2.1. Synthesis of **Diethyl Trisulfide** via Sulfur Monochloride

This protocol is based on the general reaction of thiols with sulfur monochloride to form trisulfides.

Materials:

- Ethanethiol ($\text{C}_2\text{H}_5\text{SH}$)
- Sulfur monochloride (S_2Cl_2)
- Anhydrous diethyl ether
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a round-bottom flask, dissolve ethanethiol in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon).

- Cool the solution to 0°C using an ice bath.
- Slowly add a solution of sulfur monochloride in anhydrous diethyl ether to the stirred ethanethiol solution via a dropping funnel. The reaction is exothermic and should be controlled to maintain the temperature at 0°C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2 hours.
- Quench the reaction by carefully adding water.
- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with 5% sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- The crude **diethyl trisulfide** can be purified by vacuum distillation.

2.2. Analysis of **Diethyl Trisulfide** by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for the analysis of volatile sulfur compounds like **diethyl trisulfide**.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for volatile sulfur compounds (e.g., DB-5ms)
- Autosampler

Procedure:

- Sample Preparation: Prepare a dilute solution of **diethyl trisulfide** in a suitable solvent (e.g., dichloromethane or hexane).

- GC Conditions:
 - Injector Temperature: 250°C
 - Oven Program: Start at 50°C, hold for 2 minutes, then ramp to 250°C at 10°C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 35 to 300.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
- Data Analysis: Identify **diethyl trisulfide** based on its retention time and the fragmentation pattern in the mass spectrum. The molecular ion peak (M⁺) should be observed at m/z 154.

Biological Signaling and Experimental Workflow

While direct studies on the signaling pathways of **diethyl trisulfide** are limited, research on analogous compounds like diallyl trisulfide (DATS) provides a strong model for its potential biological activities. DATS is a known hydrogen sulfide (H₂S) donor, a critical signaling molecule involved in various physiological processes, including the regulation of apoptosis and cellular stress responses.

The following diagram illustrates a plausible signaling pathway for **diethyl trisulfide**, acting as an H₂S donor, and a general experimental workflow to investigate its effects.

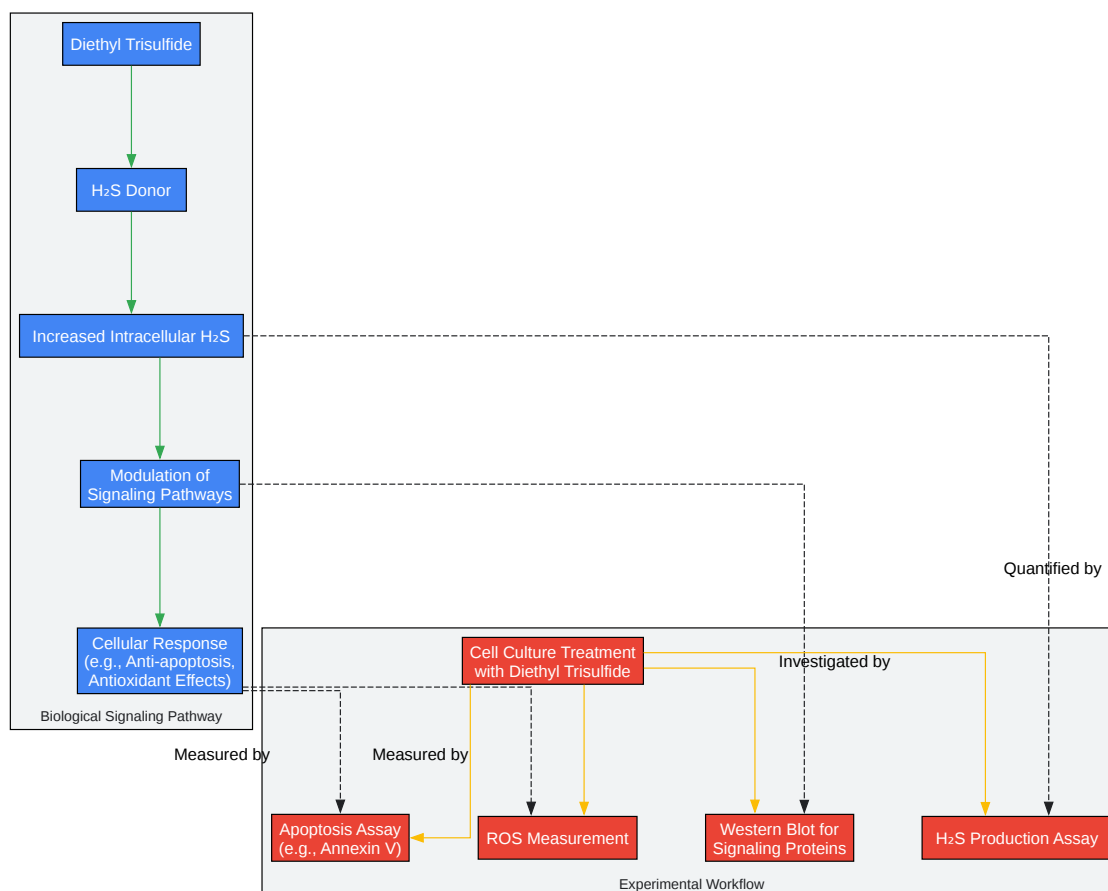


Figure 1. Proposed H₂S-Mediated Signaling and Experimental Workflow

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